

n-octylamine physical characteristics for lab use

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Octylamine**
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An In-Depth Technical Guide to n-Octylamine for Laboratory Applications

Introduction: The Versatile Primary Amine

n-Octylamine (CAS No. 111-86-4), also known as 1-aminooctane, is a primary aliphatic amine with an eight-carbon chain.^{[1][2][3]} Its structure, featuring a reactive primary amine group and a hydrophobic octyl tail, makes it a versatile intermediate and functional agent in modern chemical synthesis.^{[4][5]} This guide delineates the essential physicochemical properties, safety and handling procedures, and significant laboratory applications of n-octylamine, grounding technical data in practical, real-world contexts. In pharmaceutical development, its unique structure is crucial for building complex molecules, leading to drugs with potentially enhanced efficacy and bioavailability.^[4] It also serves as a key intermediate in the synthesis of agrochemicals, surfactants, corrosion inhibitors, and biocides.^{[6][7][8][9]}

Physicochemical Properties: A Data-Driven Overview

Understanding the fundamental properties of n-octylamine is critical for its effective use in experimental design. It typically appears as a colorless to pale yellow liquid with a characteristic strong, fishy, or ammonia-like odor.^{[2][6][10]} It is known to be sensitive to air and should be handled accordingly.^[3]

Table 1: Key Physical and Chemical Properties of n-Octylamine

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₉ N	[1]
Molecular Weight	129.24 g/mol	[2]
Appearance	Colorless to light yellow liquid	[6][11]
Density	~0.782 g/mL at 25 °C	[1][12]
Melting Point	-5 to -1 °C (23 to 30 °F)	[1][12]
Boiling Point	175-177 °C (347-351 °F)	[1]
Flash Point	~60-62 °C (140-145 °F)	[1][12]
Autoignition Temperature	265 °C (509 °F)	[12]
Vapor Pressure	1 mm Hg at 20 °C	[1][10]
Refractive Index	~1.429 (at 20 °C)	[1][6]
pKa	10.65 at 25 °C	[1][10]
pH	11.8 (100 g/L solution at 25 °C)	[1]
Explosive Limits	1.6 - 8.2% (V)	[1][10]

Solubility Profile: n-Octylamine exhibits limited solubility in water (0.2 - 0.32 g/L at 25 °C) but is miscible with most common organic solvents, such as ethanol and ether.[1][3][6][12] This dualistic nature is fundamental to its application. Its insolubility in water means it floats, while its organic miscibility allows it to be used in a wide range of non-aqueous reaction systems.[2][3]

Safety, Handling, and Storage: A Self-Validating Protocol

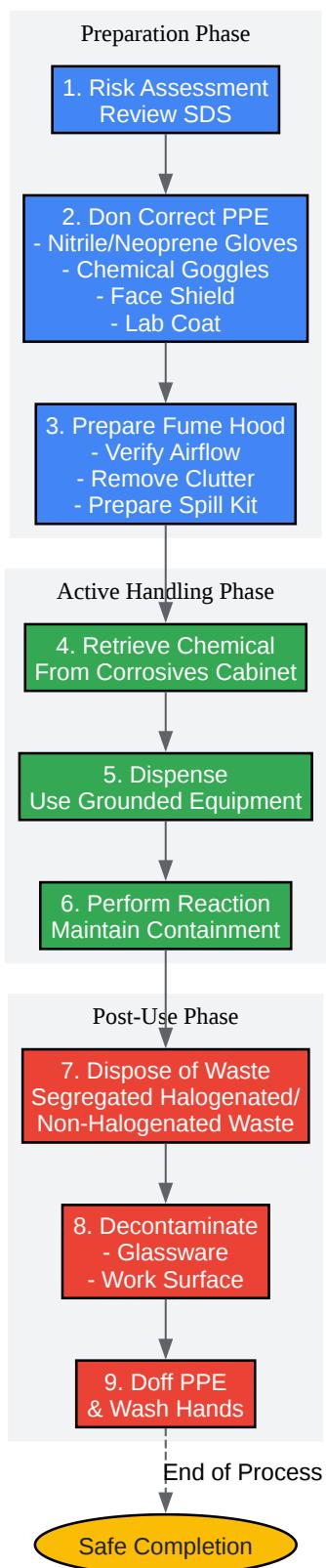
n-Octylamine is a hazardous chemical that demands rigorous safety protocols. It is classified as a flammable liquid and is toxic if swallowed, inhaled, or in contact with skin.[13] Critically, it causes severe skin burns and serious eye damage.[12][13][14]

Causality in Safety: The corrosive nature of n-octylamine stems from its basicity (high pH) and its ability to hydrolyze lipids and proteins in tissues, leading to chemical burns. Its flammability

is a function of its vapor pressure and hydrocarbon content. Therefore, all handling procedures must mitigate these intrinsic risks.

Mandatory Laboratory Handling Workflow

The following workflow is designed as a self-validating system. Each step is a checkpoint to ensure the subsequent action is performed safely.



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Caption: A self-validating workflow for the safe handling of n-octylamine.

Detailed Protocol for Safe Handling and Storage

- Engineering Controls: Always handle **n-octylamine** inside a certified chemical fume hood to keep airborne concentrations low.[14] The facility must be equipped with an eyewash station and a safety shower.[14]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield as described by OSHA regulations.[14]
 - Skin Protection: Wear appropriate protective gloves (e.g., nitrile or neoprene) and a lab coat to prevent skin exposure.[14] Immediately change any contaminated clothing.
 - Respiratory Protection: If working outside a fume hood (not recommended) or if vapor concentrations are high, use a respirator with an appropriate filter (e.g., Type A for organic vapors).[15]
- Handling:
 - Avoid inhalation, ingestion, and contact with skin and eyes.[14][15]
 - Keep away from heat, sparks, open flames, and other ignition sources.[13] Use non-sparking tools and take precautionary measures against static discharge by grounding and bonding containers during transfer.[16]
 - Work in a well-ventilated area, preferably a fume hood.[14]
- Storage:
 - Store in a cool, dry, well-ventilated area designated as a corrosives area.[14] Recommended storage temperature is below +30°C.[1]
 - Keep the container tightly closed when not in use.[14] Handle under nitrogen and protect from moisture if high purity is required for synthesis.[15][17]
 - Store away from incompatible substances such as strong oxidizing agents and acids.[3] [15][18]

- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 30 minutes and seek immediate medical attention.[14]
 - Skin: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[14] A wash with 3% acetic acid followed by large amounts of water can also be used.[19] Seek immediate medical aid.[14]
 - Inhalation: Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. Seek immediate medical attention.[14]
 - Ingestion: Do not induce vomiting. If the victim is conscious, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person and get immediate medical aid.[14]

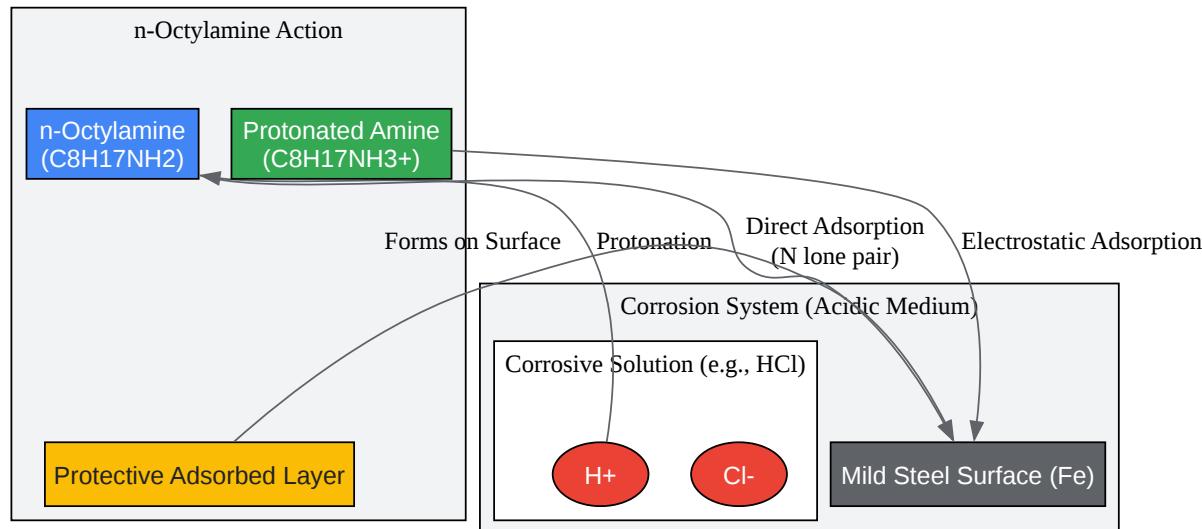
Key Laboratory Applications and Methodologies

n-Octylamine's bifunctional nature—a nucleophilic amine head and a hydrophobic carbon tail—underpins its utility in diverse research applications.

Application 1: Corrosion Inhibition

n-Octylamine is an effective corrosion inhibitor for mild steel, particularly in acidic environments.[20][21]

Mechanism of Action: The inhibitive effect is attributed to the adsorption of **n-octylamine** molecules onto the metal surface.[20] The lone pair of electrons on the nitrogen atom acts as the active center for adsorption.[20][21] In acidic solutions, the amine can become protonated, and these onium ions can then electrostatically adsorb onto the negatively charged metal surface (in the presence of halides), forming a protective barrier that impedes both anodic and cathodic reactions.[20] This protective layer blocks active sites and prevents corrosive species from reaching the metal.[22]



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Caption: Mechanism of **n-octylamine** as a corrosion inhibitor on a steel surface.

Experimental Protocol: Weight Loss Method for Inhibition Efficiency

- **Coupon Preparation:** Prepare mild steel coupons of a known surface area (e.g., 5 cm x 2 cm x 0.2 cm). Mechanically polish the surfaces with successively finer grades of emery paper, degrease with a solvent like trichloroethylene, dry, and weigh accurately.[20]
- **Solution Preparation:** Prepare the corrosive medium (e.g., 1M HCl). Prepare several test solutions by adding varying concentrations of **n-octylamine** (e.g., 0.01M, 0.05M, 0.1M) to the corrosive medium.
- **Immersion:** Immerse one prepared coupon into each test solution, including a blank (corrosive medium without inhibitor). Ensure the coupons are fully submerged.
- **Exposure:** Leave the coupons immersed for a predetermined time (e.g., 24 hours) at a constant temperature.

- Cleaning and Re-weighing: After the exposure period, remove the coupons, clean them chemically to remove corrosion products (e.g., in an inhibited acid solution), rinse with distilled water, dry thoroughly, and re-weigh.
- Calculation:
 - Calculate the weight loss (ΔW) for each coupon.
 - Calculate the corrosion rate (CR).
 - Calculate the Inhibition Efficiency (IE%) using the formula: $IE\% = [(\Delta W_{blank} - \Delta W_{inhibitor}) / \Delta W_{blank}] \times 100$

Application 2: Nanoparticle Synthesis

Primary alkylamines like **n-octylamine** are widely used in the synthesis of nanoparticles (NPs) as capping agents, stabilizing agents, and even as solvents or catalysts.[\[23\]](#)

Mechanism of Action: During NP synthesis, **n-octylamine** molecules adsorb onto the growing particle surface.[\[23\]](#) The nitrogen headgroup coordinates to the metal atoms on the NP surface, while the hydrophobic alkyl chains extend into the solvent. This surface layer serves multiple purposes:

- Size Control: It limits the growth of the particles, helping to achieve monodisperse (uniform) size distributions.[\[23\]](#)
- Stabilization: It prevents the nanoparticles from agglomerating or aggregating due to van der Waals forces.[\[23\]](#)
- Solubility: The hydrophobic tails render the nanoparticles soluble in non-polar organic solvents.[\[24\]](#)

Experimental Protocol: Synthesis of Silver Nanoparticles (AgNPs)

This protocol is a generalized example based on common methods.[\[25\]](#)

- Precursor Preparation: In a three-neck flask equipped with a condenser and thermometer, dissolve a silver precursor (e.g., silver acetate) in **n-octylamine**. The amine can act as both

the solvent and the capping agent.

- Inert Atmosphere: Purge the flask with an inert gas (e.g., Argon or Nitrogen) to prevent oxidation during the reaction.[25]
- Heating/Reduction: Heat the mixture with stirring to a specific temperature (e.g., 180 °C) and hold for a set time (e.g., 20-30 minutes). The **n-octylamine** can also act as a reducing agent at elevated temperatures, or a separate reducing agent can be introduced.[25] The solution color will typically change, indicating nanoparticle formation (e.g., to dark brown for AgNPs).
- Cooling: Rapidly cool the reaction flask to room temperature to halt particle growth.
- Purification:
 - Add an anti-solvent (e.g., methanol or ethanol) to the cooled solution to precipitate the capped nanoparticles.[24][25]
 - Centrifuge the mixture to collect the nanoparticles as a pellet.
 - Discard the supernatant and re-disperse the nanoparticles in a non-polar solvent like toluene.
 - Repeat the precipitation and re-dispersion steps several times to remove excess amine and byproducts.
- Characterization: Analyze the final nanoparticle product using techniques such as UV-Vis Spectroscopy (to confirm the surface plasmon resonance peak of AgNPs), Transmission Electron Microscopy (TEM) for size and morphology, and X-ray Diffraction (XRD) for crystal structure.

Conclusion

n-Octylamine is a chemical of significant utility in research and development, from materials science to pharmaceuticals. Its efficacy is directly tied to its distinct molecular structure. However, its hazardous properties necessitate a thorough understanding and strict adherence to safety protocols. By implementing the robust handling procedures and leveraging the

detailed methodologies provided in this guide, researchers can confidently and safely harness the full potential of **n-octylamine** in their laboratory endeavors.

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- To cite this document: BenchChem. [n-octylamine physical characteristics for lab use]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7766582#n-octylamine-physical-characteristics-for-lab-use\]](https://www.benchchem.com/product/b7766582#n-octylamine-physical-characteristics-for-lab-use)

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